

Essential Safety and Logistical Information for Handling 3-Bromo-2-methoxybenzaldehyde

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Compound of Interest

Compound Name: 3-Bromo-2-methoxybenzaldehyde

Cat. No.: B113158

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For researchers, scientists, and drug development professionals, ensuring safe and efficient laboratory operations is paramount. This document provides comprehensive guidance on the personal protective equipment (PPE), operational procedures, and disposal plans for handling **3-Bromo-2-methoxybenzaldehyde**, a common reagent in organic synthesis. Adherence to these protocols is critical for minimizing risks and ensuring a safe laboratory environment.

Hazard Summary

3-Bromo-2-methoxybenzaldehyde is a chemical that poses several hazards. It is harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation.^{[1][2][3][4]} Therefore, strict adherence to safety protocols is essential.

Quantitative Data

The following table summarizes the key quantitative data for **3-Bromo-2-methoxybenzaldehyde**:

Property	Value	Reference
Molecular Formula	C ₈ H ₇ BrO ₂	
Molecular Weight	215.04 g/mol	
Appearance	Solid	[4]
Melting Point	18 - 21 °C / 64.4 - 69.8 °F	[4]
Boiling Point	228 - 230 °C / 442.4 - 446 °F	[4]
Flash Point	95 °C / 203 °F	[4]
Hazard Statements	H302, H315, H319, H335	[2][3][4]

Operational Plan: Handling and Storage

A systematic approach to handling and storage is crucial for preventing exposure and accidents.

Engineering Controls

- Ventilation: Always handle **3-Bromo-2-methoxybenzaldehyde** in a well-ventilated area.[1]
[4][5] A certified chemical fume hood is the preferred engineering control to minimize inhalation of vapors.
- Safety Equipment: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[2][4]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling this chemical:

- Eye and Face Protection: Chemical splash goggles are required.[6] A face shield should be worn over safety glasses when there is a risk of splashing.[6][7][8]
- Hand Protection: Chemical-resistant gloves are essential.[1][8] Nitrile rubber gloves are a suitable option, but it is recommended to consult the glove manufacturer's resistance guide

for specific breakthrough times.[4][7][9] Always inspect gloves for any signs of degradation before use and dispose of them properly after handling the chemical.[8]

- Skin and Body Protection: A laboratory coat must be worn and buttoned to protect the skin. [5][7] Closed-toe shoes are also mandatory.[7][10]
- Respiratory Protection: If engineering controls are not sufficient to maintain exposure below permissible limits, a NIOSH-approved respirator with appropriate cartridges for organic vapors should be used.[7][10]

Handling Procedures

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Clear the work area of any incompatible materials.[5]
- Dispensing: Carefully weigh and dispense the solid chemical in a fume hood. Avoid creating dust.[2][4]
- During Use: Keep containers tightly closed when not in use.[2][4][5] Avoid contact with skin, eyes, and clothing.[2][10] Do not eat, drink, or smoke in the laboratory.[2][11]
- After Handling: Wash hands thoroughly with soap and water after handling the chemical.[1][2]

Storage

- Store in a cool, dry, and well-ventilated area away from direct sunlight and heat sources.[2][5]
- Keep containers tightly sealed to prevent the release of vapors.[2][4][5]
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.[12]

Emergency Procedures

In the event of an exposure or spill, immediate action is critical.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[2][4]
- Skin Contact: Wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes. Seek medical attention.[2][4]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[2][4]
- Ingestion: Do NOT induce vomiting. Clean the mouth with water and seek immediate medical attention.[2][4]
- Spill: For minor spills, absorb with an inert material such as sand or vermiculite and collect for disposal.[3] For larger spills, evacuate the area and follow emergency response protocols.

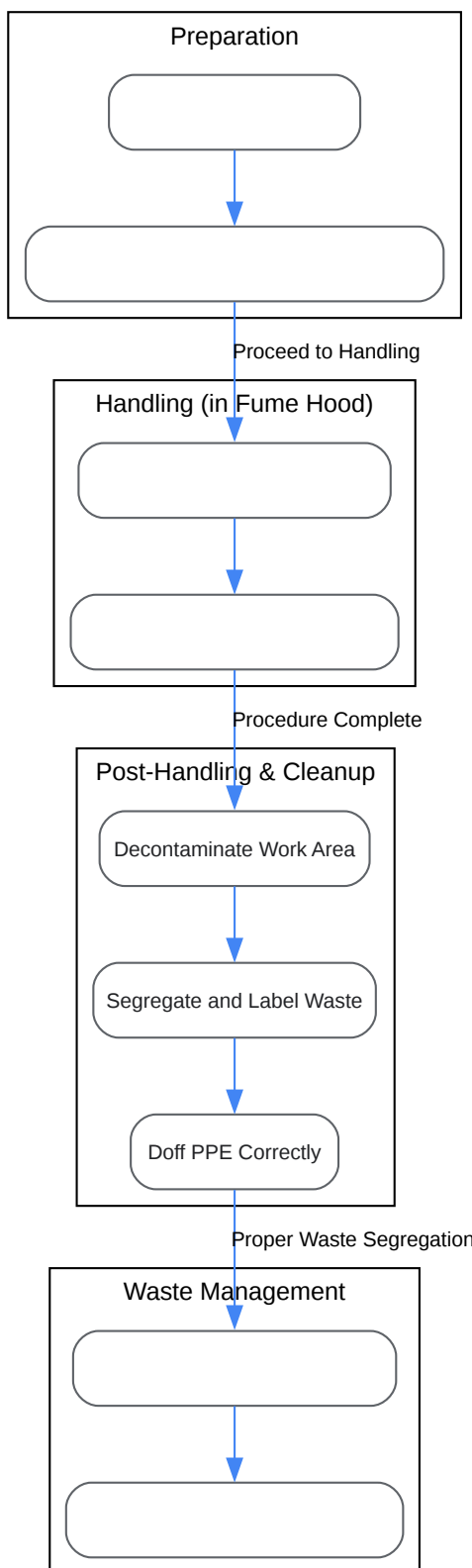
Disposal Plan

Proper disposal of **3-Bromo-2-methoxybenzaldehyde** and its contaminated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Classification: This chemical and its containers are considered hazardous waste and must be disposed of accordingly.[4][8]
- Container Disposal: Do not reuse empty containers. Dispose of them as hazardous waste.
- Waste Collection:
 - Solid Waste: Collect unused or waste solid **3-Bromo-2-methoxybenzaldehyde** in a designated, labeled, and sealed container for hazardous waste.
 - Contaminated Materials: Any materials that have come into contact with the chemical, such as gloves, paper towels, and weighing paper, must also be collected in a labeled hazardous waste container.[5]
- Disposal Method: All waste must be disposed of through a licensed professional waste disposal service in accordance with local, state, and federal regulations.[8] Do not dispose of down the drain.[8]

Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **3-Bromo-2-methoxybenzaldehyde** from preparation to disposal.



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Caption: Workflow for the safe handling of **3-Bromo-2-methoxybenzaldehyde**.

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